

"2-chloro-3-phenyl-DL-alanine" chemical properties and structure

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Compound of Interest

Compound Name: 2-chloro-3-phenyl-DL-alanine

Cat. No.: B7797279

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An In-depth Technical Guide to **2-chloro-3-phenyl-DL-alanine**: Properties, Synthesis, and Applications

This guide provides a comprehensive technical overview of **2-chloro-3-phenyl-DL-alanine**, a non-proteinogenic amino acid with significant potential in biochemical research and pharmaceutical development. As a modified version of the natural amino acid phenylalanine, its unique structural features, particularly the presence of a chlorine atom at the alpha-carbon, confer distinct chemical reactivity and biological activity. This document is intended for researchers, scientists, and drug development professionals, offering insights into its chemical properties, a plausible synthetic route, and its applications as a versatile chemical tool.

Chemical Structure and Properties

2-chloro-3-phenyl-DL-alanine is an analog of phenylalanine where the alpha-hydrogen is replaced by a chlorine atom. The "DL" designation indicates that the compound is a racemic mixture, containing equal amounts of the D- and L-enantiomers. The "2-chloro" specifies the position of the chlorine atom on the alpha-carbon of the alanine backbone, while "3-phenyl" refers to the benzyl substituent at the beta-carbon.

Molecular Structure

The structure of **2-chloro-3-phenyl-DL-alanine** is characterized by a central chiral carbon atom bonded to an amino group, a carboxylic acid group, a chlorine atom, and a benzyl group.

This alpha-chloro substitution is key to its chemical reactivity, particularly its role as an enzyme inhibitor.

Caption: Chemical structure of 2-chloro-3-phenyl-alanine, highlighting the chiral alpha-carbon ().

Physicochemical Properties

The physicochemical properties of **2-chloro-3-phenyl-DL-alanine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental settings.

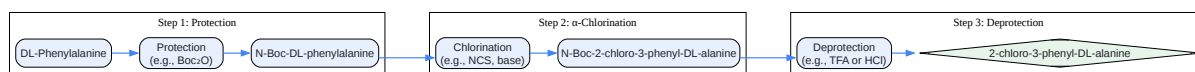
Property	Value	Source
IUPAC Name	2-amino-2-chloro-3-phenylpropanoic acid	
Synonyms	α -chloro- β -phenyl-DL-alanine	
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[1]
Molecular Weight	199.63 g/mol	[1][2]
CAS Number	14091-11-3 (for 2-chloro-DL-phenylalanine)	[1][3]
Melting Point	230-236 °C	[1]
Appearance	White solid	[4]
Solubility	Soluble in water	[4]
Storage Conditions	0-8°C	[1]

Synthesis and Characterization

While not commercially available from all suppliers, **2-chloro-3-phenyl-DL-alanine** can be synthesized in the laboratory. A common approach involves the direct α -halogenation of the parent amino acid, phenylalanine.

Proposed Synthesis Workflow

A plausible synthetic route starts from DL-phenylalanine. The amino group is first protected to prevent side reactions, followed by chlorination of the α -carbon, and finally deprotection to yield the desired product.



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Caption: Proposed three-step synthesis workflow for **2-chloro-3-phenyl-DL-alanine** from DL-phenylalanine.

Experimental Protocol (Hypothetical)

- **Protection of DL-Phenylalanine:** DL-Phenylalanine is dissolved in a suitable solvent system (e.g., a mixture of dioxane and water). A base such as sodium bicarbonate is added, followed by the dropwise addition of di-tert-butyl dicarbonate (Boc₂O). The reaction is stirred at room temperature until completion, yielding N-Boc-DL-phenylalanine.
- **α -Chlorination:** The protected amino acid is dissolved in an anhydrous aprotic solvent (e.g., tetrahydrofuran) and cooled in an ice bath. A strong base (e.g., lithium diisopropylamide, LDA) is added slowly to deprotonate the α -carbon, forming an enolate. A chlorinating agent, such as N-chlorosuccinimide (NCS), is then added to the reaction mixture. The reaction is carefully monitored until the starting material is consumed.
- **Deprotection:** The N-Boc protecting group is removed by treating the chlorinated intermediate with a strong acid, such as trifluoroacetic acid (TFA) in dichloromethane or hydrochloric acid in dioxane. Evaporation of the solvent and subsequent purification (e.g., recrystallization) yields the final product, **2-chloro-3-phenyl-DL-alanine**, typically as a hydrochloride salt.

Rationale: The Boc protecting group is chosen for its stability under the basic conditions required for α -deprotonation and its ease of removal under acidic conditions. LDA is a strong,

non-nucleophilic base suitable for generating the enolate without competing side reactions. NCS is an effective electrophilic chlorine source.

Spectroscopic Characterization

- ^1H NMR: The proton NMR spectrum is expected to show signals for the aromatic protons of the phenyl group (typically in the 7.2-7.4 ppm range), and the diastereotopic protons of the $-\text{CH}_2-$ group as a pair of doublets of doublets (ABX system) due to coupling with the chiral α -carbon. The absence of a signal for the α -proton, which is present in phenylalanine, would be a key indicator of successful chlorination.
- ^{13}C NMR: The carbon NMR spectrum would show characteristic signals for the phenyl ring carbons, the carbonyl carbon of the carboxylic acid, the β -carbon of the methylene group, and importantly, the α -carbon, which would be shifted downfield due to the electron-withdrawing effect of the attached chlorine atom.
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic absorption bands for the N-H stretching of the amino group, C=O stretching of the carboxylic acid, and aromatic C-H and C=C stretching from the phenyl ring.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the mass of the compound (199.63 Da). A characteristic isotopic pattern for the presence of one chlorine atom ($[\text{M}]^+$ and $[\text{M}+2]^+$ in an approximate 3:1 ratio) would confirm the incorporation of chlorine.

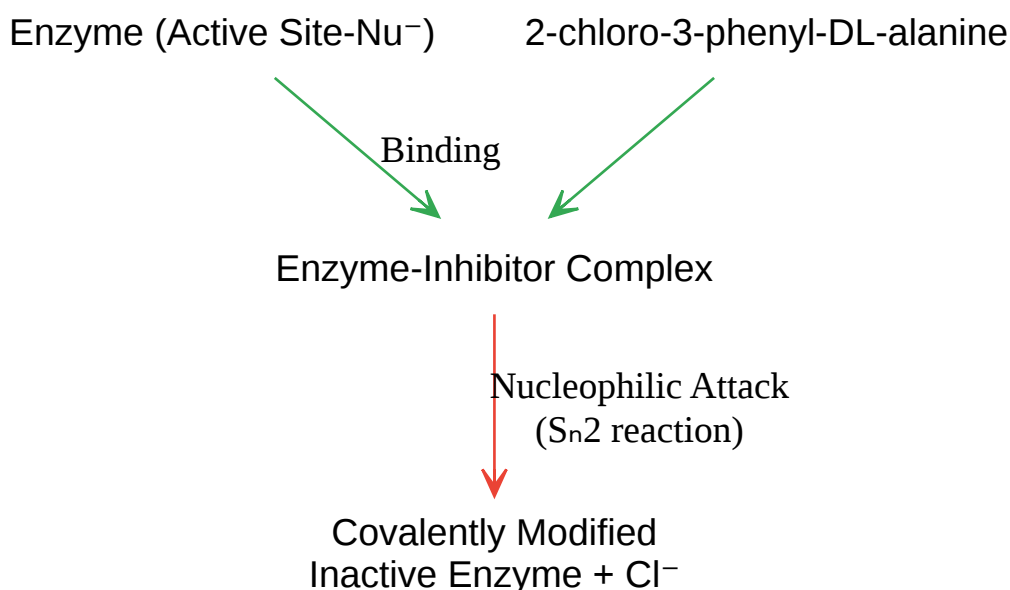
Applications in Research and Drug Development

2-chloro-3-phenyl-DL-alanine and its derivatives are valuable tools in several areas of scientific research, primarily due to the reactive C-Cl bond at the chiral center.

Enzyme Inhibition

One of the most significant applications of α -chloro amino acids is as irreversible enzyme inhibitors. They can act as suicide substrates for enzymes that process the corresponding natural amino acid. For instance, chloroalanine derivatives have been shown to inhibit enzymes like alanine racemase.^{[5][6]}

The proposed mechanism involves the enzyme's active site recognizing the amino acid analog. A nucleophilic residue in the active site (e.g., cysteine or serine) attacks the α -carbon, displacing the chloride ion in an S_N2 reaction. This results in the formation of a stable, covalent bond between the inhibitor and the enzyme, leading to its irreversible inactivation.



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Caption: Mechanism of irreversible enzyme inhibition by **2-chloro-3-phenyl-DL-alanine**.

Pharmaceutical and Biochemical Research

This compound serves as a key building block in medicinal chemistry. Its incorporation into peptides can create peptidomimetics with enhanced resistance to proteolytic degradation, which is a significant advantage for peptide-based drugs. Furthermore, halogenated phenylalanine derivatives are explored for their potential to modulate neurotransmitter systems and as intermediates in the synthesis of pharmaceuticals targeting neurological disorders.[1][7] In oncology research, such modified amino acids are investigated for their ability to interact with amino acid transporters that are overexpressed in cancer cells.[8] The compound is also used in the synthesis of agrochemicals, such as insecticides and acaricides.[3]

Safety and Handling

2-chloro-3-phenyl-DL-alanine should be handled with care in a laboratory setting.

- GHS Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- Precautionary Measures: Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wear protective gloves, eye protection, and face protection. In case of contact with skin or eyes, rinse thoroughly with water.[2]
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials. Keep the container tightly closed. Recommended storage temperature is between 0-8°C.[1]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Chloro-L-phenylalanine | C₉H₁₀ClNO₂ | CID 2761491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-AMINO-3-(2-CHLORO-PHENYL)-PROPIONIC ACID | 14091-11-3 [chemicalbook.com]
- 4. Chloroalanine - Wikipedia [en.wikipedia.org]
- 5. Inactivation of alanine racemase by beta-chloro-L-alanine released enzymatically from amino acid and peptide C10-esters of deacetylcephalothin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Inhibition of bacterial growth by beta-chloro-D-alanine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. jk-sci.com [jk-sci.com]
- 8. benchchem.com [benchchem.com]
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